

2-furanmethanethiol structure and reactivity

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Compound Focus: Furfuryl mercaptan

CAS No.: 98-02-2

Cat. No.: S584587

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Chemical Profile of 2-Furanmethanethiol

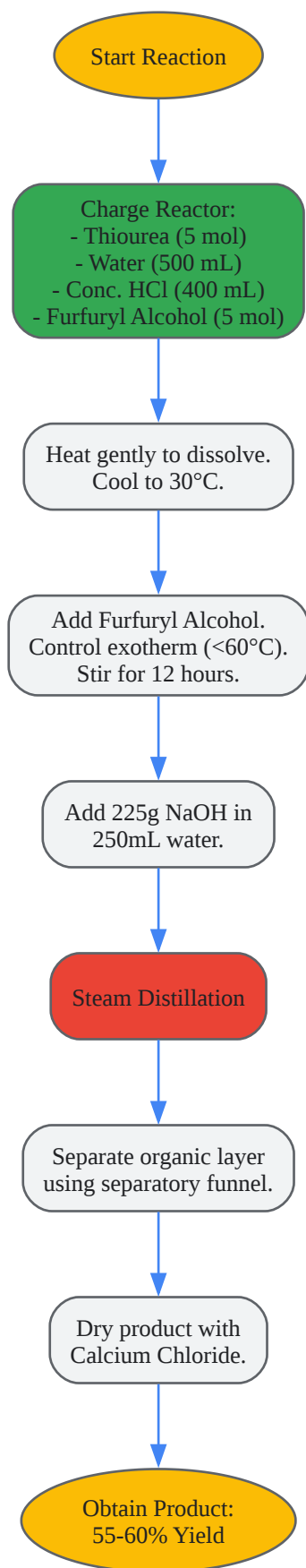
This section provides the fundamental identifiers and properties of 2-Furanmethanethiol.

Table 1: Chemical Identification and Physicochemical Properties

Category	Details
Systematic Name	(Furan-2-yl)methanethiol [1]
CAS Registry Number	98-02-2 [2] [3] [1]
Molecular Formula	C ₅ H ₆ OS [2] [3] [1]
Average Molecular Weight	114.17 g/mol [2] [3]
Appearance	Colorless to yellow oily liquid [3] [1]
Boiling Point	155 °C / 311 °F [3] [1]
Odor Profile	Powerful roast coffee; caramel, smoky, sulfurous [4] [3] [1]
Odor Threshold	0.4 ng/L (in water/ethanol model) [4]
Water Solubility	0.5 g/L (predicted) [5]

Synthesis and Experimental Protocol

The classical synthesis method for 2-Furanmethanethiol uses a two-step, one-pot reaction involving furfuryl alcohol and thiourea [6] [3] [1]. The following diagram outlines the experimental workflow:



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Synthesis workflow for 2-Furanmethanethiol from furfuryl alcohol.

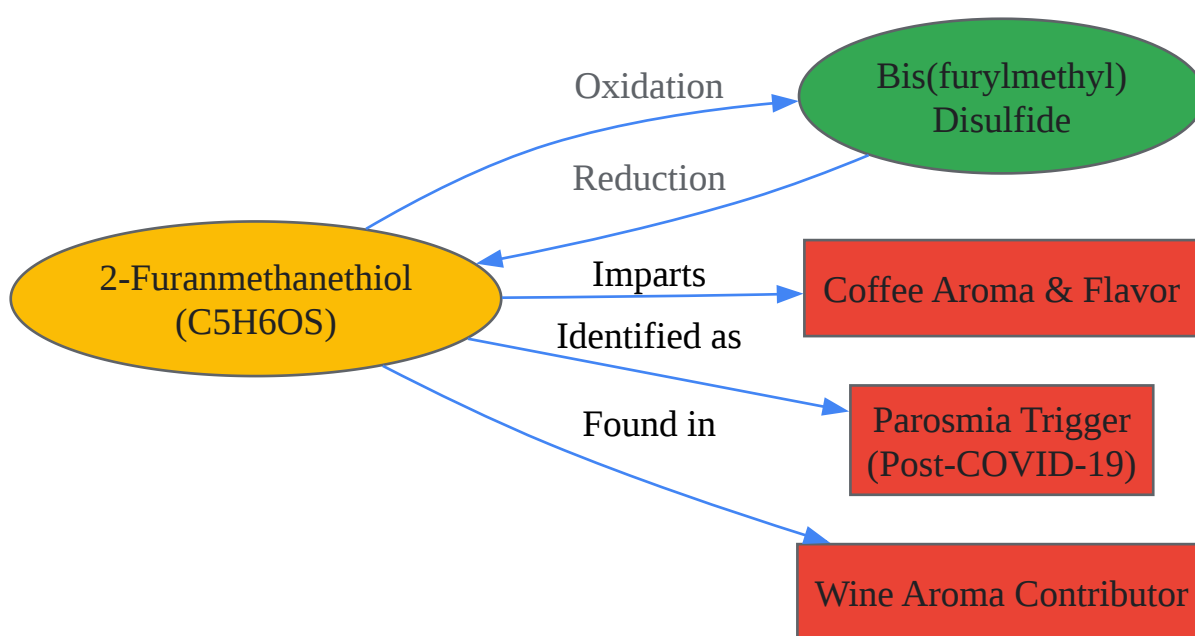
Table 2: Detailed Synthesis Protocol Based on Organic Syntheses [6]

Step	Parameter	Specification
1. Reaction Setup	Reagents	5 moles each of thiourea and furfuryl alcohol [6].
	Acid	400 mL concentrated HCl in 500 mL water [6].
	Key Consideration	The reaction is highly exothermic and must be carried out in an effective fume hood due to the compound's disagreeable odor and potential to cause headaches [6].
2. Reaction Control	Initiation	Reaction often starts spontaneously; if not, gentle heating is applied until a temperature rise begins [6].
	Temperature	Maintain at approximately 60°C using cooling. Avoid higher temperatures or reflux to protect the sensitive furan ring [6].
	Reaction Time	Allow to stand at room temperature for 12 hours after the initial exotherm [6].
3. Work-up & Isolation	Basification	Add a solution of 225 g sodium hydroxide in 250 mL water [6].
	Isolation	Steam distill the mixture until no more oily droplets are collected [6].
	Separation	Separate the mercaptan oil from the aqueous distillate using a separatory funnel [6].
	Drying	Dry the organic layer over calcium chloride [6].
4. Final Product	Yield	313-340 g (55-60%) [6].

Step	Parameter	Specification
	Purity	The undistilled product is essentially pure. Can be distilled under nitrogen (B.P. 160°C / 759 mmHg) [6].

Reactivity and Biological Significance

2-Furanmethanethiol is an organosulfur compound characterized by a furan ring and a thiol (-SH) functional group [1]. Its chemical behavior and biological relevance are summarized below.



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Key reactivity and biological roles of 2-Furanmethanethiol.

- **Reactivity:** The thiol group is the primary site of reactivity. It can be easily oxidized to form **bis(furylmethyl) disulfide** [3]. This reaction is reversible, and the disulfide can be reduced back to the thiol using agents like zinc or sodium sulfide [3].
- **Aroma and Flavor:** This compound is a **key impact odorant** in roasted and brewed coffee, and also contributes to the roast coffee aroma found in some wines, such as those made from Petit Manseng and Bordeaux grape varieties [4] [3] [1]. Its exceptionally low odor threshold means it has a significant sensory impact even at trace concentrations (nanograms per liter) [4].

- **Medical Relevance:** Recent research has identified 2-Furanmethanethiol as a **trigger molecule for parosmia** (distorted smell perception) in individuals recovering from COVID-19 [1].

Key Applications and Safety

- **Primary Application:** Its dominant use is as a flavor and fragrance compound, crucial for creating authentic coffee aromas in food products and as a positive aroma contributor in oenology (wine science) [4] [3].
- **Safety Profile:** 2-Furanmethanethiol is classified as a **flammable liquid** and is harmful if swallowed, in contact with skin, or inhaled. It also causes serious eye irritation [3]. The strong, disagreeable odor at high concentration necessitates all work be performed in an effective fume hood [6].

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References

1. Furan- -ylmethanethiol - Wikipedia [en.wikipedia.org]
2. - 2 | CAS 98-02-2 | SCBT - Santa Cruz Biotechnology Furanmethanethiol [scbt.com]
3. 2-Furfurylthiol [acs.org]
4. A powerful aromatic volatile thiol, 2-furanmethanethiol, ... [pubmed.ncbi.nlm.nih.gov]
5. - 2 (YMDB01433) - Yeast Metabolome Database Furanmethanethiol [ymdb.ca]
6. 2-furfuryl mercaptan [orgsyn.org]

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